

An In-Depth Technical Guide to 5-methyl-4-nitrothiazole

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Compound of Interest

Compound Name: 5-methyl-4-nitroThiazole

Cat. No.: B15355471

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **5-methyl-4-nitrothiazole**, a heterocyclic compound of interest in medicinal chemistry and materials science. The document details its chemical and physical properties, provides a plausible synthetic route with a detailed experimental protocol, and discusses its potential biological activities based on structurally related compounds. This guide is intended to serve as a foundational resource for professionals engaged in the research and development of novel therapeutic agents and functional materials.

Chemical Identity and Properties

5-methyl-4-nitrothiazole is a substituted thiazole ring, a common scaffold in pharmaceutical compounds. The presence of the nitro group, a strong electron-withdrawing group, significantly influences the electronic properties and reactivity of the thiazole ring.

Property	Value	Source
CAS Number	26213-86-5	
Molecular Formula	C4H4N2O2S	[1]
Molecular Weight	144.15 g/mol	[1]
IUPAC Name	5-methyl-4-nitro-1,3-thiazole	
Canonical SMILES	CC1=C(N=CS1)--INVALID-LINK--[O-]	
InChI Key	MTXQKCXLNWRWKS-UHFFFAOYSA-N	[1]

Synthesis and Experimental Protocols

The synthesis of **5-methyl-4-nitrothiazole** can be achieved through the direct nitration of 5-methylthiazole. The regioselectivity of the nitration is directed by the methyl group. Below is a representative experimental protocol adapted from established methods for the nitration of substituted thiazoles.

Experimental Protocol: Nitration of 5-methylthiazole

Objective: To synthesize **5-methyl-4-nitrothiazole** via electrophilic nitration.

Materials:

- 5-methylthiazole
- Concentrated sulfuric acid (98%)
- Fuming nitric acid (≥90%)
- Ice
- Sodium bicarbonate solution (saturated)
- Ethyl acetate

- Anhydrous magnesium sulfate
- Rotary evaporator
- Magnetic stirrer and stir bar
- Ice bath
- Separatory funnel
- Standard laboratory glassware

Procedure:

- In a round-bottom flask equipped with a magnetic stir bar, dissolve 5-methylthiazole (1 equivalent) in concentrated sulfuric acid at 0 °C using an ice bath.
- Slowly add fuming nitric acid (1.1 equivalents) dropwise to the stirred solution, ensuring the temperature does not rise above 10 °C.
- After the addition is complete, allow the reaction mixture to stir at room temperature for 2-4 hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- Once the reaction is complete, carefully pour the mixture over crushed ice.
- Neutralize the acidic solution by the slow addition of a saturated sodium bicarbonate solution until the pH is approximately 7.
- Extract the aqueous layer with ethyl acetate (3 x 50 mL).
- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator.
- The crude product can be purified by column chromatography on silica gel.



[Click to download full resolution via product page](#)*Synthetic workflow for **5-methyl-4-nitrothiazole**.*

Spectroscopic Data

The following table summarizes the expected spectroscopic characteristics for **5-methyl-4-nitrothiazole**, based on its structure and data from related nitrothiazole compounds.

Technique	Expected Features
Infrared (IR) Spectroscopy	Strong absorptions for the nitro group (NO ₂) asymmetric and symmetric stretching around 1550-1500 cm ⁻¹ and 1390-1330 cm ⁻¹ , respectively.[2]
¹ H NMR Spectroscopy	A singlet for the methyl protons (CH ₃) and a singlet for the proton on the thiazole ring.
¹³ C NMR Spectroscopy	Resonances for the three carbons of the thiazole ring and one for the methyl group. The carbon bearing the nitro group will be significantly downfield.
Mass Spectrometry (MS)	A molecular ion peak corresponding to the exact mass of C ₄ H ₄ N ₂ O ₂ S (144.00 g/mol).

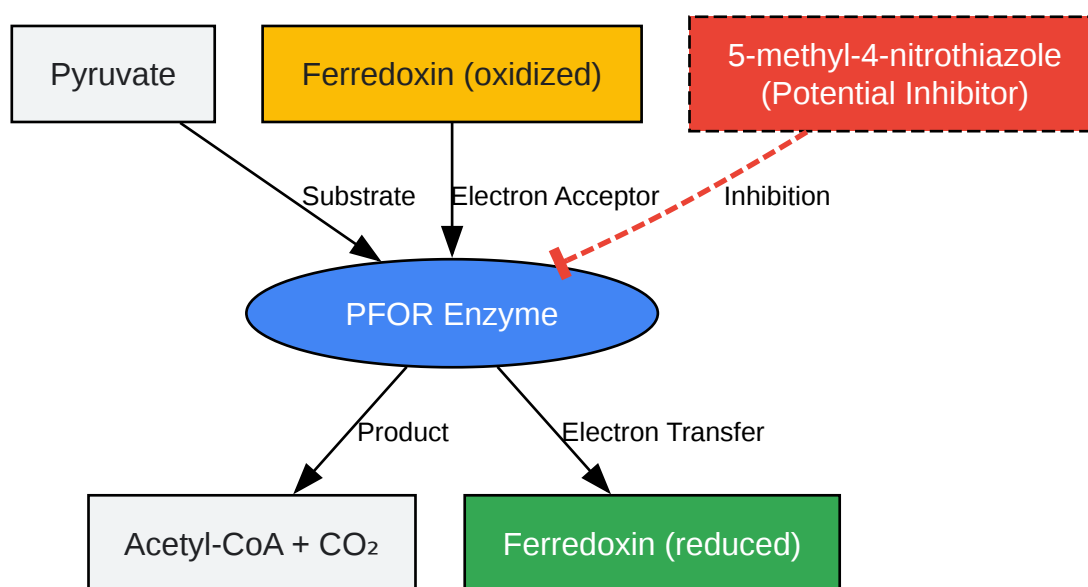
Reactivity and Safety

The thiazole ring is an electron-rich aromatic system, but the presence of the nitro group makes it susceptible to nucleophilic attack. **5-methyl-4-nitrothiazole** is expected to be incompatible with strong acids, strong oxidizing agents, acid chlorides, and acid anhydrides.[2][3] Due to the nitro group, it should be handled with caution as it may be explosive or irritating under certain conditions. Standard personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn when handling this compound.

Potential Biological Activity and Applications

While specific biological data for **5-methyl-4-nitrothiazole** is not widely available, the broader class of nitrothiazoles has well-documented pharmacological activities. Many 2-amino-5-nitrothiazole derivatives are known for their antibacterial and antiparasitic properties.[4][5][6]

A prominent example is Nitazoxanide (NTZ), a broad-spectrum antiparasitic and antiviral drug. The mechanism of action of NTZ involves the inhibition of pyruvate:ferredoxin oxidoreductase (PFOR), an enzyme essential for anaerobic energy metabolism in certain protozoa and bacteria.[4] It is plausible that **5-methyl-4-nitrothiazole** and its derivatives could exhibit similar inhibitory effects on PFOR or related pathways.



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Potential inhibition of the PFOR enzyme pathway.

The potential for **5-methyl-4-nitrothiazole** to serve as a scaffold for novel drug development is significant, particularly in the area of infectious diseases. Further research into its biological activity, toxicity, and structure-activity relationships is warranted.

Conclusion

5-methyl-4-nitrothiazole is a heterocyclic compound with potential applications in medicinal chemistry. This guide has provided essential technical information, including its chemical properties, a detailed synthetic protocol, and an overview of its potential biological relevance based on structurally similar compounds. The provided diagrams for the synthetic workflow and

potential mechanism of action offer a clear visual representation for researchers. This document serves as a starting point for further investigation into the properties and applications of this and related nitrothiazole derivatives.

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